Introduction: A Chemist's Perspective on a Versatile Intermediate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Amino-4-chloropyrimidine*
CAS No.:	*54660-78-5*
Cat. No.:	*B1282369*

Get Quote

5-Amino-4-chloropyrimidine (CAS No. 54660-78-5) is a substituted pyrimidine that serves as a critical building block in modern medicinal and agricultural chemistry.[1] Its bifunctional nature, possessing both a reactive chloro-substituent and a nucleophilic amino group, makes it a valuable synthon for constructing more complex molecular architectures. In the pharmaceutical sector, it is a key intermediate in the synthesis of a variety of therapeutic agents, including antiviral and anticancer drugs.[1] Its utility also extends to the agrochemical industry, where it is used to create novel herbicides and fungicides.[1]

However, the same reactivity that makes this compound valuable also necessitates a thorough understanding of its potential hazards. This guide is designed for the professional researcher and scientist, moving beyond a simple recitation of safety data sheet (MSDS) information. It aims to provide a deeper, mechanistic understanding of the risks involved and to establish robust, self-validating protocols for its safe handling, storage, and disposal in a drug discovery and development context.

Section 1: Core Chemical Identity and Physicochemical Properties

© 2026 BenchChem. All rights reserved.

A foundational understanding of a chemical's properties is the first step in a comprehensive safety assessment. These properties dictate its behavior under various laboratory conditions and inform appropriate handling and storage strategies.

Identifier	Value	Source(s)
IUPAC Name	4-chloropyrimidin-5-amine	[2]
CAS Number	54660-78-5	[2][3][4]
Molecular Formula	$C_4H_4ClN_3$	[1][2][4]
Molecular Weight	129.55 g/mol	[1][2][4]
Appearance	White to pale yellow or brown solid/crystalline powder	[1][3][4]
Melting Point	108-116 °C (decomposes)	[3][4]
Storage Temperature	2-8°C (Refrigerated)	[3][5]

Section 2: Hazard Identification and GHS Classification

5-Amino-4-chloropyrimidine is classified as a hazardous substance. The Globally Harmonized System (GHS) provides a standardized framework for communicating these hazards. The primary risks associated with this compound are acute oral toxicity and severe eye damage.

© 2026 BenchChem. All rights reserved.

GHS Classification	Hazard Class & Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2][5][6]
Serious Eye Damage	Category 1	H318: Causes serious eye damage	[2][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[4][5]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[5]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[5]
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation	[5]

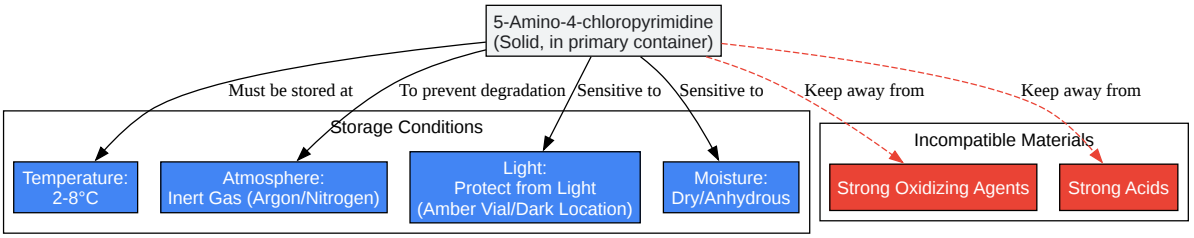
Signal Word: Danger[2][6]

The signal word "Danger" is necessitated by the most severe hazard classification, "Serious Eye Damage, Category 1." This indicates that brief contact can cause irreversible damage, a critical factor in selecting appropriate personal protective equipment (PPE).

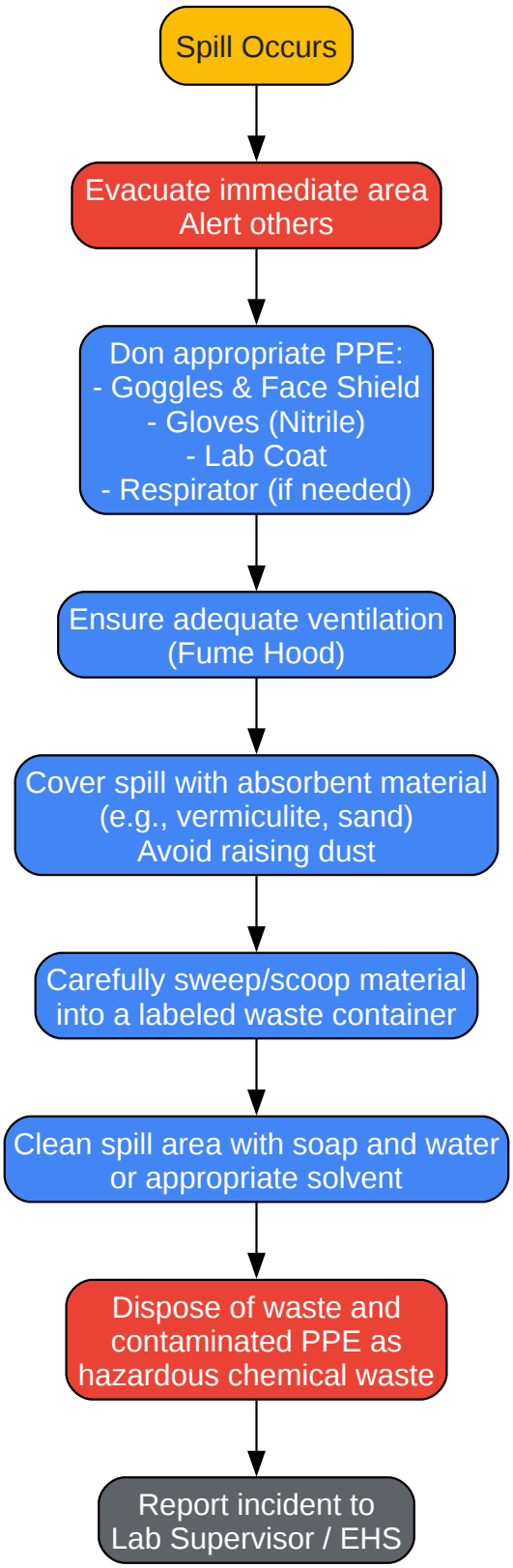
Decoding the GHS Pictograms

The pictograms provide an immediate visual warning of the primary hazards.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 5-Amino-4-chloropyrimidine | C4H4ClN3 | CID 13404541 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5-AMINO-4-CHLOROPYRIMIDINE CAS#: 54660-78-5 [chemicalbook.com]
- 4. 5-Amino-4-chloropyrimidine | 54660-78-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. echemi.com [echemi.com]
- To cite this document: BenchChem. [Introduction: A Chemist's Perspective on a Versatile Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282369/docs#introduction-a-chemist-s-perspective-on-a-versatile-intermediate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.